Ammonium Niobium Oxalate Complex: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Niobium oxalate*
Cat. No.:	*B8517129*

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This technical guide provides an in-depth overview of the ammonium **niobium oxalate** (ANO) complex, a versatile precursor material with significant applications in materials science, catalysis, and potentially in drug delivery systems. This document outlines its molecular structure, synthesis protocols, and key characterization data, tailored for a scientific audience.

Molecular Formula and Structure

The ammonium **niobium oxalate** complex is not a single, invariant compound but rather a family of related structures. The specific molecular formula can differ based on the synthesis conditions, leading to variations in the number of oxalate ligands, coordinated water molecules, and water of hydration. Several reported formulations are summarized in the table below.

The central niobium atom in these complexes is typically in the +5 oxidation state.[1] X-ray diffraction studies have revealed a common coordination geometry for the niobium atom: a pentagonal bipyramidal structure. In a frequently cited example, $NH_4[NbO(C_2O_4)_2(H_2O)_2]\cdot(H_2O)n$, the niobium atom is coordinated by two bidentate oxalate groups, two water molecules, and one oxygen atom, forming a pentagonal bipyramidal shape

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with a terminal Nb=O double bond.[2] The ammonium ion (NH_4^+) is situated in the crystal lattice, surrounded by oxygen atoms from the oxalate groups and the niobyl radical.[2]

Table 1: Reported Molecular Formulas of Ammonium **Niobium Oxalate** Complexes

Molecular Formula	Context/Reference
$(NH_4)_3[NbO(C_2O_4)_3]\cdot H_2O$	Described as monohydrated ammonium oxotris(oxalato)niobate, used in the synthesis of niobium carbide.[3][4]
$NH_4[NbO(C_2O_4)_2(H_2O)_2]\cdot nH_2O$	A common formulation where n can be 2 or 3.[2][5] The crystal structure has been studied in detail for this form.[2]
$C_2H_5NNbO_4$	A simplified molecular formula.[6][7]
$C_4H_4NNbO_9 \cdot xH_2O$	Another representation for ammonium niobate(V) oxalate hydrate.[8]
$(NH_4)(NbO(C_2O_4)(H_2O)_y)\cdot XH_2O$	A general formula from a study focused on optimizing its synthesis.[1]

Physicochemical Properties and Characterization

Ammonium **niobium oxalate** is a white, crystalline solid with a monoclinic crystal structure.[2] It is known for its stability in air at room temperature and its solubility in water.[2] Its solubility is temperature-dependent, ranging from 60 to 160 grams of niobium per liter of water at temperatures from 20 to 80 °C.[2]

Table 2: Key Physicochemical and Thermal Properties

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Property	Value/Observation
Appearance	White powder/solid.[2][8]
Crystal Structure	Monoclinic.[2]
Melting Point	122 °C (decomposes).[6][8]
Thermal Decomposition	Starts to lose water at 125 °C and fully decomposes to niobium pentoxide (Nb_2O_5) at 630 °C.[5] For $(NH_4)_3NbO(C_2O_4)_3 \cdot H_2O$, decomposition occurs in stages, releasing NH_3 and CO_2 between 180-220 °C.[4]
Niobium Content	Can range from 5% to 30% by weight.[2]

Experimental Protocols

The synthesis of ammonium **niobium oxalate** typically involves the reaction of a niobium precursor, such as niobium pentoxide (Nb_2O_5) or hydrated niobium oxide, with oxalic acid and an ammonium salt.

A. General Synthesis Workflow

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Caption: General workflow for the synthesis of ammonium **niobium oxalate**.

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B. Detailed Synthesis Protocol (Example)

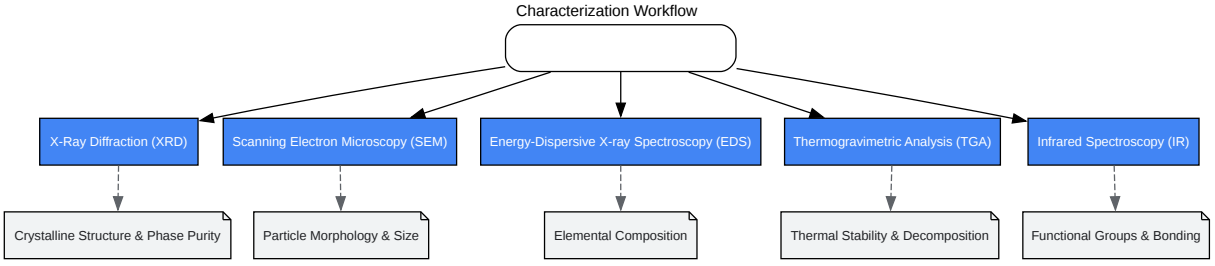
This protocol is a composite of methodologies described in the literature.[1][2]

- Fusion: Niobium pentoxide (Nb_2O_5) is mixed with a fluxing agent like potassium bisulfate ($KHSO_4$) to lower the fusion temperature.[1] The mixture is heated until a melt is formed.
- Leaching and Precipitation: The fused mass is cooled and then leached with water to dissolve the niobium salts. The pH is adjusted to precipitate hydrated niobium oxide.
- Complexation: The hydrated niobium oxide is washed and then dissolved in an aqueous solution of oxalic acid. An ammonium salt, such as ammonium hydroxide, is then added. The mass ratios of oxalic acid to niobium and ammonium salt to niobium are critical and typically range from 1-12 and 0.3-2.0, respectively.[2]
- Digestion: The mixture is heated to facilitate the formation of the ammonium **niobium oxalate** complex in solution.[2]
- Crystallization: The solution is cooled to induce crystallization and precipitation of the ammonium **niobium oxalate**.[2]
- Filtration and Drying: The resulting white crystals are filtered from the solution and dried, for instance, with compressed air or in a low-temperature oven.[2]

C. Characterization Techniques

A multi-technique approach is essential for the thorough characterization of the synthesized complex.

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Caption: Standard workflow for the characterization of ammonium **niobium oxalate**.

- X-Ray Diffraction (XRD): Confirms the crystalline structure and phase purity of the complex.[1][4]
- Scanning Electron Microscopy (SEM): Visualizes the particle morphology and size distribution.[1]
- Energy-Dispersive X-ray Spectroscopy (EDS): Determines the elemental composition of the material.[1]
- Thermogravimetric Analysis (TGA): Investigates the thermal stability and decomposition behavior of the complex.[1][4]
- Infrared (IR) Spectroscopy: Identifies the functional groups present, such as the niobyl group (Nb=O) and coordinated oxalate ligands.[4][9]

Applications in Research and Development

Ammonium **niobium oxalate** is a valuable precursor for a variety of advanced materials and has shown promise as a catalyst.

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- Precursor for Niobium-Based Materials: It is widely used in the synthesis of niobium oxides (Nb_2O_5), niobium carbides (NbC), and other niobates.[1][3][5] The thermal decomposition of the complex provides a route to these materials with controlled properties.

- Catalysis: Ammonium **niobium oxalate** acts as an efficient, low-toxicity, and water-soluble Lewis acid catalyst in various organic reactions, such as the Paal-Knorr synthesis of pyrroles.[10][11]

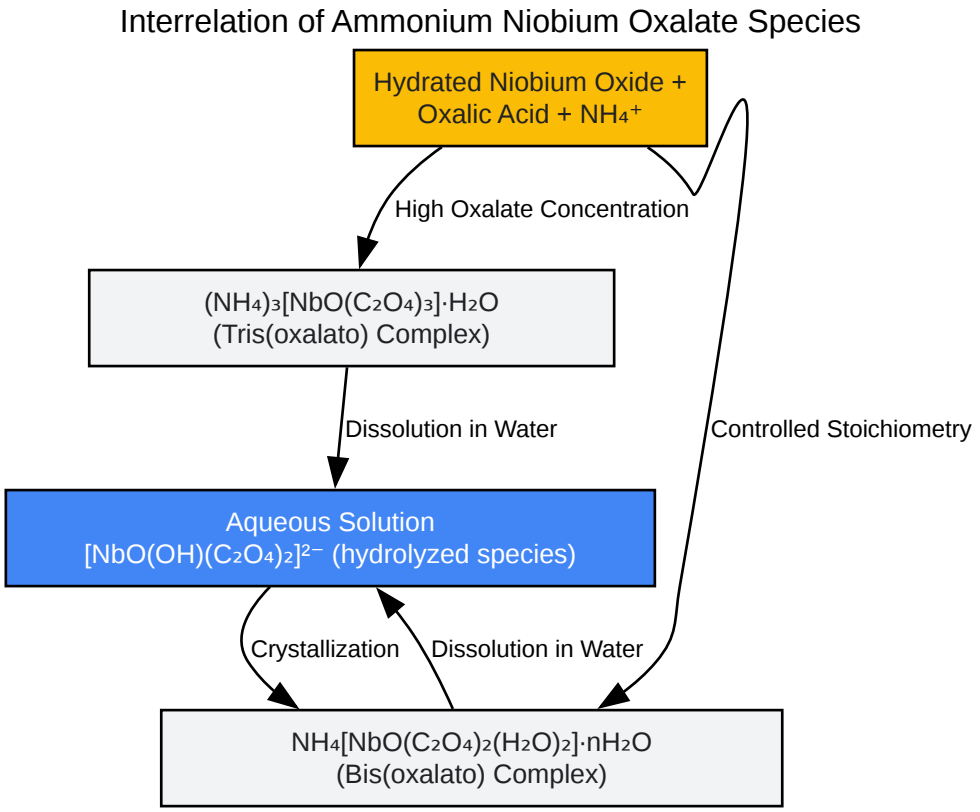
- Nanotechnology and Drug Delivery: The compound is employed in the synthesis of niobium-based nanoparticles.[12] These nanoparticles are being explored for applications in drug delivery and targeted therapies, leveraging the biocompatibility of niobium.[12]

- Electronics and Materials Science: It serves as a precursor in the production of high-performance electronic components like capacitors and piezoelectric devices, as well as in the development of new materials with unique properties such as superconductors.[12]

Logical Relationships of Ammonium **Niobium Oxalate** Species

The different forms of ammonium **niobium oxalate** can be seen as existing in equilibrium or being interconvertible depending on the conditions.

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Caption: Logical relationships between different forms of ammonium **niobium oxalate**.

This diagram illustrates that the specific complex formed is dependent on the reaction stoichiometry. Upon dissolution in water, these complexes can hydrolyze to form other aqueous species.[9]

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